

Personal protective equipment for handling Allyltriphenylphosphonium bromide

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Compound of Interest

Compound Name: *Allyltriphenylphosphonium
bromide*

Cat. No.: *B072289*

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Safe Handling and Disposal of Allyltriphenylphosphonium Bromide

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount when handling chemical reagents. This guide provides essential, immediate safety and logistical information for the proper use and disposal of **Allyltriphenylphosphonium bromide** (CAS No. 1560-54-9).

Personal Protective Equipment (PPE)

When handling **Allyltriphenylphosphonium bromide**, which is known to cause skin and serious eye irritation, as well as potential respiratory irritation, a comprehensive approach to personal protection is critical.^{[1][2][3]} The following personal protective equipment is recommended:

- **Eye and Face Protection:** Always wear chemical safety goggles or eyeglasses with side shields that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[1]
- **Hand Protection:** Chemical-resistant protective gloves should be worn to prevent skin contact.^{[1][3]}

- Body Protection: Wear protective, long-sleeved clothing to minimize skin exposure.[3]
- Respiratory Protection: Work in a well-ventilated area, such as a chemical fume hood, to avoid inhaling dust or vapors.[1][3] If ventilation is inadequate, a NIOSH/MSHA-approved respirator or a European Standard EN 149 approved respirator should be used.[4]

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Allyltriphenylphosphonium bromide** is provided in the table below for quick reference.

Property	Value	Source(s)
Appearance	White crystalline powder	[5]
Molecular Formula	C ₂₁ H ₂₀ BrP	[2][6]
Molecular Weight	383.26 g/mol	[7][8]
Melting Point	222-225 °C	[5][6][7][8]
Solubility	Soluble in water (decomposes)	[7]
Sensitivity	Hygroscopic and moisture-sensitive	[3][7]

Standard Operating Procedure for Safe Handling

Adherence to a strict operational protocol is essential to ensure safety.

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.[1]
- Handling:
 - Avoid all direct contact with the skin and eyes.[1][3]
 - Do not breathe in dust or vapors.[1]
 - After handling, wash hands and any exposed skin thoroughly.[1]

- Do not eat, drink, or smoke in the laboratory area.[\[9\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[3\]](#)
 - Keep the container tightly sealed to protect it from moisture.[\[1\]](#)[\[3\]](#)
 - Store away from strong oxidizing agents.[\[1\]](#)

First Aid Measures

In the event of exposure, immediate action is crucial.

Exposure Route	First Aid Protocol	Source(s)
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. If irritation persists, seek medical attention. [1] [3]	
Skin Contact	Remove all contaminated clothing and shoes. Wash the affected area immediately with soap and plenty of water. If skin irritation occurs, get medical advice. [1] [3]	
Inhalation	Move the individual to fresh air. If breathing is difficult, seek medical attention. [1] [3]	
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and drink plenty of water. Seek immediate medical assistance. [1] [3]	

Spill and Disposal Plan

A clear plan for accidental spills and waste disposal is a critical component of laboratory safety.

Accidental Release Measures:

In the case of a spill, follow these steps:

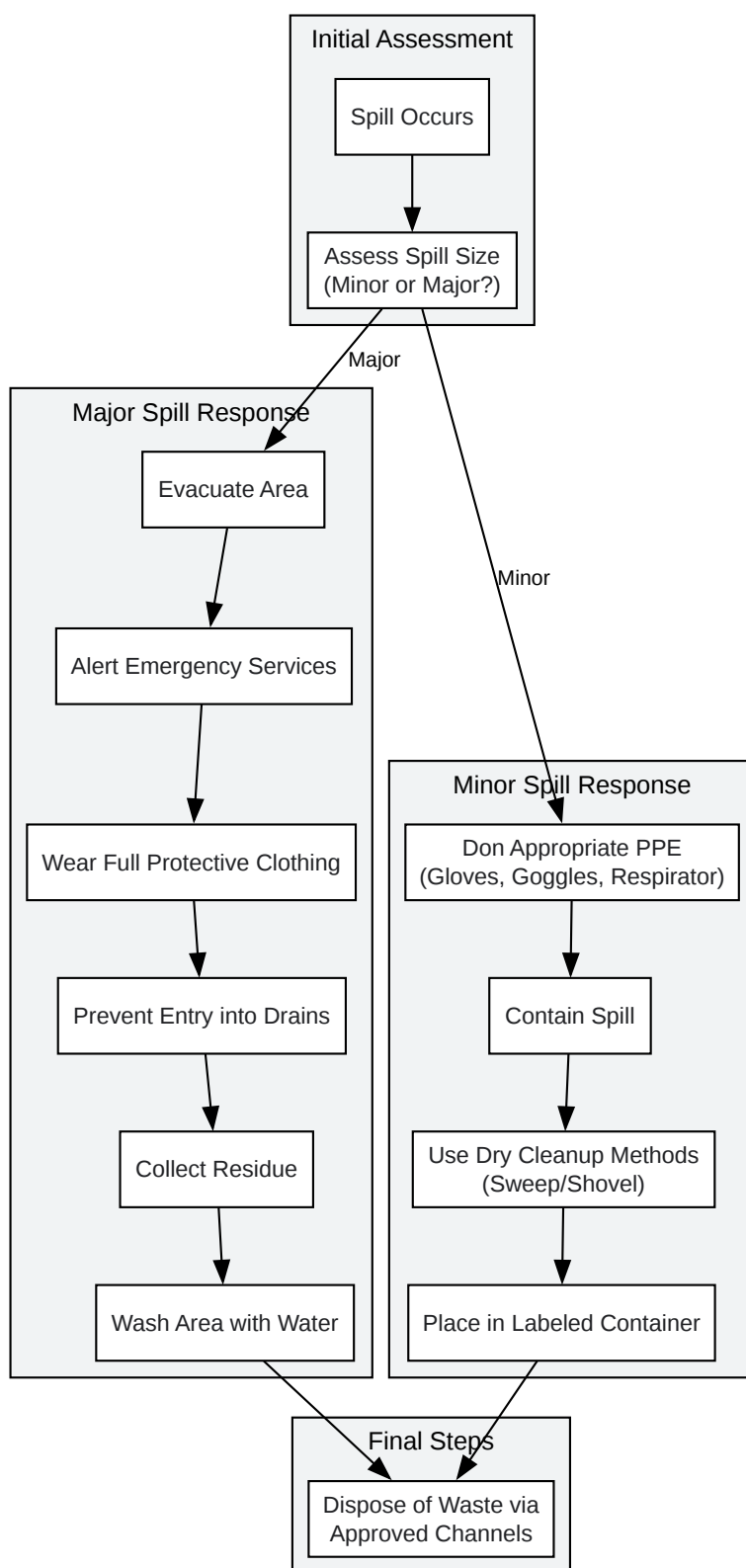
- Minor Spills:
 - Avoid breathing dust and ensure the area is well-ventilated.[\[10\]](#)
 - Wear appropriate PPE, including gloves, safety glasses, and a dust respirator.[\[10\]](#)
 - Use dry clean-up methods; sweep or shovel the material into a suitable, labeled container for disposal.[\[1\]](#)[\[10\]](#)
- Major Spills:
 - Evacuate the area and alert emergency services.[\[10\]](#)
 - Wear appropriate protective clothing to prevent personal contact.[\[10\]](#)
 - Prevent the spill from entering drains or waterways.[\[10\]](#)
 - Collect the material using dry methods and place it in a sealed container for disposal.[\[10\]](#)
 - Thoroughly wash the spill area with water, preventing runoff from entering drains.[\[10\]](#)

Disposal:

Dispose of **Allyltriphenylphosphonium bromide** and its containers at an approved waste disposal facility.[\[1\]](#)[\[3\]](#) Always adhere to local, regional, and national hazardous waste regulations.[\[1\]](#)

Spill Response Workflow

The following diagram outlines the logical steps for responding to a chemical spill of **Allyltriphenylphosphonium bromide**.



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Caption: Workflow for handling a chemical spill.

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